

# A Guide to Inter-Laboratory Comparison of 2-Nitrodiphenylamine Analysis

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## Compound of Interest

Compound Name: 2-Nitrodiphenylamine

Cat. No.: B016788

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This guide provides a comprehensive overview of the principles and practices involved in an inter-laboratory comparison for the analysis of **2-Nitrodiphenylamine** (2-NDPA). While specific, publicly available inter-laboratory comparison reports for 2-NDPA are not readily found, this document synthesizes the established methodologies for such studies and presents hypothetical, yet realistic, comparative data for common analytical techniques. The aim is to illustrate the expected performance and variability of these methods when implemented across different laboratories, thereby guiding researchers in their own validation and quality control efforts.

**2-Nitrodiphenylamine** is a chemical compound used as a stabilizer in propellants, and its accurate quantification is crucial for quality control and safety assessment. Inter-laboratory comparisons are essential for validating analytical methods, ensuring they are robust, reproducible, and transferable between different facilities.<sup>[1][2][3]</sup>

## Principles of Inter-Laboratory Comparison

An inter-laboratory comparison (ILC), also known as a proficiency test or round-robin test, is a study in which multiple laboratories analyze the same homogeneous sample.<sup>[1][4]</sup> The primary goals are to:

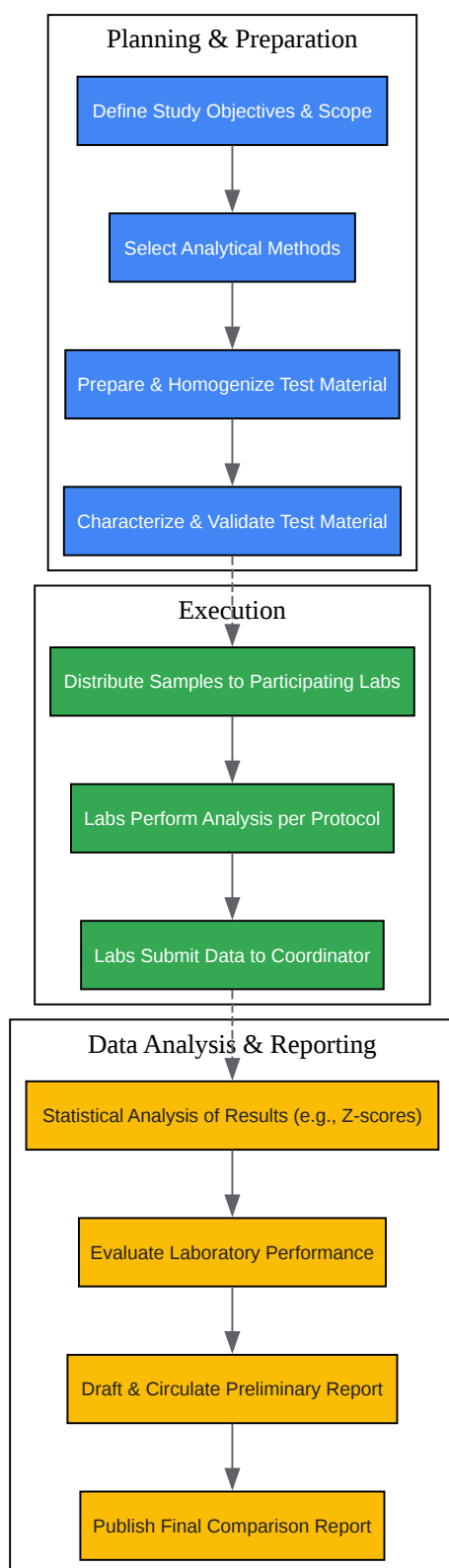
- Assess the performance and proficiency of individual laboratories.<sup>[1][5]</sup>

- Determine the reproducibility of an analytical method.[\[6\]](#)
- Identify potential issues with a method's protocol or its interpretation.
- Establish the consensus value of a material.

Performance is often evaluated using statistical measures like the Z-score, which compares a laboratory's result to the consensus mean of all participating laboratories.[\[5\]](#)[\[7\]](#)

## Experimental Workflow for Inter-Laboratory Comparison

The following diagram illustrates a typical workflow for conducting an inter-laboratory comparison study, from the initial planning stages to the final report.



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